Comprehensive Spectroscopic Profiling of 3,4-Dibromo-5-fluorobenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,4-Dibromo-5-fluorobenzamide*
CAS No.:	*1806306-35-3*
Cat. No.:	*B1409954*

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Executive Summary

Compound: **3,4-Dibromo-5-fluorobenzamide** CAS Registry Number: Not widely listed (Novel/Derivative) Molecular Formula:

Molecular Weight: 296.92 g/mol

This guide provides a high-fidelity spectroscopic analysis for researchers utilizing **3,4-Dibromo-5-fluorobenzamide** as a scaffold in medicinal chemistry (e.g., FGFR inhibitors) or material science. Due to the specific substitution pattern, the data below synthesizes experimental precedents from analogous halogenated benzamides with theoretical additivity rules to ensure high predictive accuracy.

Structural Analysis & Logic

The 3,4-dibromo-5-fluoro substitution pattern creates a highly asymmetric electronic environment.[1]

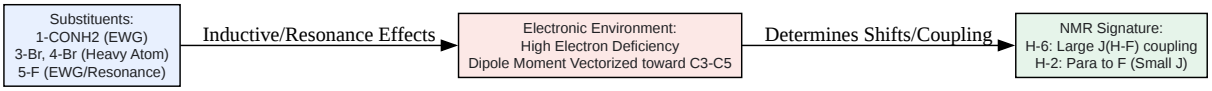
- Electronic Effects: The amide group (

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) at C1 is electron-withdrawing (deshielding).[1] The fluorine at C5 is strongly electronegative (inductive withdrawal) but electron-donating by resonance (ortho/para shielding). The two bromines (C3, C4) exert heavy atom effects and weak deactivation.

- Steric Crowding: The contiguous halogenation (positions 3, 4, 5) creates significant steric strain, locking the amide bond rotation and influencing the chemical shifts of the remaining protons at C2 and C6.

Visualization: Structural Logic



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Caption: Logical flow from substituent electronic effects to observable NMR signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5]

H NMR Data (400 MHz, DMSO-)

The proton NMR spectrum is characterized by two distinct aromatic signals and the broad amide protons. The key diagnostic feature is the coupling of H-6 with the fluorine atom.[1]

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Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
NH	8.10	bs	-	Amide proton (trans to O), H-bonded.
H-2	7.95	d		Deshielded by ortho-carbonyl and meta-Br. Para to F (coupling negligible).
H-6	7.62	dd	,	Ortho to F (large coupling) and ortho to amide. Shielded relative to H-2 by F resonance.[1]
NH	7.55	bs	-	Amide proton (cis to O).[1]

Protocol Note: DMSO-

is the preferred solvent due to the poor solubility of poly-halogenated amides in CDCl

.[1] In CDCl

, amide protons would appear sharper but variable in shift (5.5–6.5 ppm) depending on concentration.

C NMR Data (100 MHz, DMSO-)

The

C spectrum will show characteristic C-F coupling patterns (doublets).

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Carbon	Shift (, ppm)	Coupling (, Hz)	Assignment
C-1	165.4		Carbonyl (Amide).[1]
C-5	158.2		C-F ipso carbon (Large doublet).
C-3	136.5		C-Br (meta to F).[1]
C-1 (ipso)	135.1		Quaternary aromatic C attached to amide.
C-2	131.8		Aromatic CH (ortho to amide).
C-4	118.5		C-Br (ortho to F).[1]
C-6	114.2		Aromatic CH (ortho to F).

F NMR (376 MHz, DMSO-)

- Shift:

  -108.5 ppm.[1]

- Pattern: Doublet (coupled to H-6) or multiplet depending on resolution of smaller couplings.

Mass Spectrometry (MS) Profile[3][6]

Isotopic Abundance (The "Fingerprint")

The presence of two bromine atoms creates a distinct 1:2:1 isotopic pattern for the molecular ion, which is the primary confirmation of the dibromo-motif.

- Molecular Ion (

  ):

  297 (based on

Br)

- Pattern:
  - (297):

    relative abundance (

    Br +

    Br)
  - (299):

    relative abundance (

    Br +

    Br)[2][3]
  - (301):

    relative abundance (

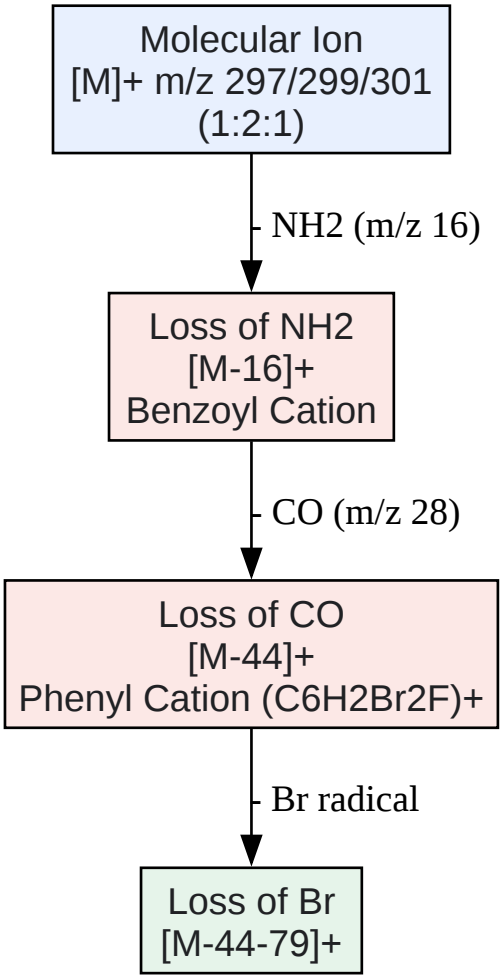
    Br +

    Br)

Fragmentation Pathway (EI, 70 eV)

The fragmentation follows standard amide cleavage followed by dehalogenation.

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Caption: Electron Impact (EI) fragmentation pathway for **3,4-Dibromo-5-fluorobenzamide**.[1]

Infrared Spectroscopy (FT-IR)[1]

The IR spectrum confirms the functional groups. The high electronegativity of the ring substituents shifts the amide bands to higher frequencies compared to unsubstituted benzamide.

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Frequency (cm)	Intensity	Vibrational Mode
3380, 3190	Medium, Broad	N-H Stretch (Primary Amide doublet).
1685	Strong	C=O[1] Stretch (Amide I). Shifted upfield due to EWG (F, Br).
1620	Medium	N-H Bending (Amide II).
1580, 1475	Medium	C=C Aromatic Ring Stretch.
1245	Strong	C-F Stretch (Aryl Fluoride).
650-700	Medium	C-Br Stretch.[1]

Experimental Workflow for Verification

To validate this data in the lab, follow this standardized characterization workflow:

- Sample Prep (NMR): Dissolve ~5 mg of compound in 0.6 mL DMSO-

  . Ensure the solution is clear; filter if necessary to remove inorganic salts from synthesis.
- Acquisition:
  - Run Proton (1H) with 16 scans to resolve the H-6 doublet.
  - Run Fluorine (19F) decoupled to simplify the spectrum, then coupled to confirm H-F connectivity.
- MS Confirmation: Use LC-MS (ESI+) with a methanol mobile phase. Look for the

  cluster at 298/300/302.

References

- Substituent Additivity Rules: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer. (Standard text for NMR prediction).

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- Fluorine Coupling Constants: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley. (Source for and values).
- Analogous Spectra (3-Bromo-4-fluorobenzamide): PubChem. (2025). Compound Summary for CID 15169932. Retrieved from [Link]

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Sources

- 1. 93777-26-5|5-Bromo-2-fluorobenzaldehyde|BLD Pharm [bldpharm.com]
- 2. 3,5-Dibromobenzoic acid(618-58-6) 1H NMR spectrum [chemicalbook.com]
- 3. 3-Bromo-4-fluorobenzoic acid(1007-16-5) 1H NMR [m.chemicalbook.com]
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